

Synthesis of 2-Morpholinecarboxamide Hydrochloride: An Application Note and Detailed Protocol

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Compound of Interest

Compound Name: 2-Morpholinecarboxamide
hydrochloride

CAS No.: 1185296-76-7

Cat. No.: B1421197

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This document provides a comprehensive guide for the synthesis of **2-Morpholinecarboxamide hydrochloride**, a valuable building block in medicinal chemistry and drug discovery. The protocol herein is designed for researchers, scientists, and drug development professionals, offering a detailed, step-by-step procedure grounded in established chemical principles. This guide emphasizes not only the procedural aspects but also the underlying chemical rationale to ensure both successful execution and a deeper understanding of the synthetic pathway.

Introduction: The Significance of the Morpholine Scaffold

The morpholine ring is a privileged scaffold in medicinal chemistry, appearing in a multitude of approved drugs and clinical candidates.^[1] Its presence often imparts favorable physicochemical properties, such as improved aqueous solubility and metabolic stability. The 2-carboxamide functional group provides a key handle for further chemical elaboration, allowing

for the construction of diverse molecular architectures. This protocol details a reliable and scalable synthesis of 2-Morpholinecarboxamide as its hydrochloride salt, starting from the commercially available N-Boc-2-Morpholinecarboxylic acid.

Overall Synthetic Strategy

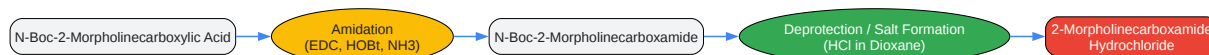
The synthesis of **2-Morpholinecarboxamide hydrochloride** is achieved through a robust two-step sequence:

- **Amidation:** The carboxylic acid of N-Boc-2-Morpholinecarboxylic acid is converted to the corresponding primary amide, N-Boc-2-Morpholinecarboxamide, using a peptide coupling agent.
- **Deprotection and Salt Formation:** The tert-butyloxycarbonyl (Boc) protecting group is removed under acidic conditions, which concurrently forms the desired hydrochloride salt.

This strategy was chosen for its high efficiency, mild reaction conditions, and the commercial availability of the starting material. The use of a Boc protecting group is crucial to prevent unwanted side reactions at the morpholine nitrogen during the amidation step.

Visualizing the Workflow

The following diagram illustrates the overall synthetic workflow from the protected starting material to the final hydrochloride salt.



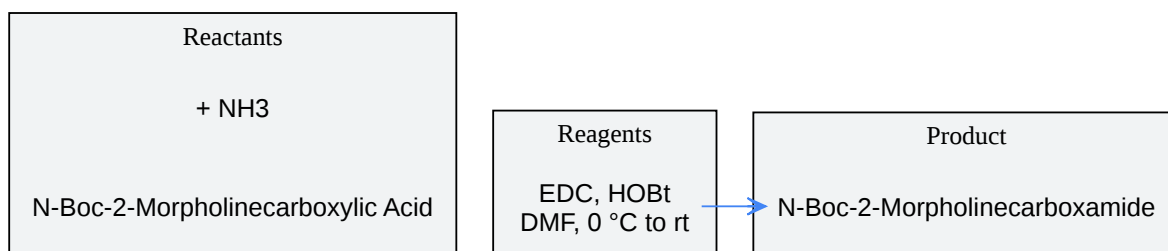
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Caption: Overall workflow for the synthesis of **2-Morpholinecarboxamide hydrochloride**.

Part 1: Synthesis of N-Boc-2-Morpholinecarboxamide

This section details the amidation of the N-Boc protected starting material. The use of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with 1-Hydroxybenzotriazole (HOBt) is a well-established and highly effective method for forming amide bonds from carboxylic acids and amines.[2][3] HOBt acts as an additive to suppress racemization and improve the efficiency of the coupling reaction.[4]

Reaction Scheme



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Caption: Amidation of N-Boc-2-Morpholinecarboxylic acid.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity (mmol)	Mass/Volume
N-Boc-2-Morpholinecarboxylic acid	231.26	10.0	2.31 g
1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)	155.24	12.0	1.86 g
1-Hydroxybenzotriazole (HOBt)	135.13	11.0	1.49 g
Ammonia (0.5 M in 1,4-Dioxane)	17.03	20.0	40 mL
N,N-Dimethylformamide (DMF), anhydrous	73.09	-	50 mL
Ethyl acetate (EtOAc)	88.11	-	As needed for extraction
Saturated aq. Sodium bicarbonate (NaHCO ₃)	84.01	-	As needed for washing
Brine	-	-	As needed for washing
Anhydrous Magnesium sulfate (MgSO ₄)	120.37	-	As needed for drying

Experimental Protocol

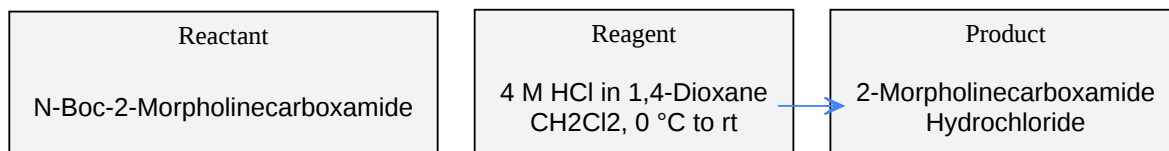
- Reaction Setup: To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and under an inert atmosphere (nitrogen or argon), add N-Boc-2-Morpholinecarboxylic acid (2.31 g, 10.0 mmol), HOBt (1.49 g, 11.0 mmol), and anhydrous DMF (50 mL).

- Initial Cooling: Cool the resulting solution to 0 °C using an ice-water bath.
- Addition of EDC: Add EDC (1.86 g, 12.0 mmol) portion-wise to the cooled solution over 5 minutes. Stir the reaction mixture at 0 °C for 30 minutes. The formation of an active ester intermediate occurs during this step.^[2]
- Addition of Ammonia: Slowly add a 0.5 M solution of ammonia in 1,4-dioxane (40 mL, 20.0 mmol) to the reaction mixture at 0 °C.
- Reaction Progression: After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir the mixture for 12-16 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) (e.g., using a 1:1 mixture of ethyl acetate and hexanes as the eluent).
- Work-up:
 - Pour the reaction mixture into a separatory funnel containing 100 mL of ethyl acetate and 100 mL of water.
 - Separate the layers and wash the organic layer sequentially with saturated aqueous NaHCO₃ solution (2 x 50 mL) and brine (1 x 50 mL). The bicarbonate wash removes unreacted starting material and HOBt.
 - Dry the organic layer over anhydrous MgSO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purification: The resulting crude product can be purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes to afford N-Boc-2-Morpholinecarboxamide as a white solid.

Part 2: Deprotection and Hydrochloride Salt Formation

The final step involves the removal of the Boc protecting group and the formation of the hydrochloride salt. This is conveniently achieved in a single step by treating the protected amide with a solution of hydrogen chloride in a suitable organic solvent.^{[5][6]}

Reaction Scheme



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Caption: Deprotection of N-Boc-2-Morpholinecarboxamide and formation of the hydrochloride salt.

Materials and Reagents

Reagent	Molar Mass (g/mol)	Quantity (mmol)	Mass/Volume
N-Boc-2-Morpholinecarboxamide	230.28	8.0 (example)	1.84 g
4 M Hydrogen Chloride in 1,4-Dioxane	36.46	40.0	10 mL
Dichloromethane (DCM), anhydrous	84.93	-	20 mL
Diethyl ether, anhydrous	74.12	-	As needed for precipitation

Experimental Protocol

- Reaction Setup: Dissolve N-Boc-2-Morpholinecarboxamide (1.84 g, 8.0 mmol) in anhydrous dichloromethane (20 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Initial Cooling: Cool the solution to 0 °C in an ice-water bath.

- Addition of HCl: Slowly add 4 M HCl in 1,4-dioxane (10 mL, 40.0 mmol) to the stirred solution. Gas evolution (isobutylene and carbon dioxide) will be observed.
- Reaction Progression: After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 2-4 hours. Monitor the deprotection by TLC until the starting material is no longer visible.
- Product Isolation:
 - Concentrate the reaction mixture under reduced pressure to remove the solvent and excess HCl.
 - To the resulting residue, add anhydrous diethyl ether (approx. 30-40 mL) and triturate the solid. This will induce the precipitation of the hydrochloride salt.
 - Collect the white solid by vacuum filtration, wash it with a small amount of cold diethyl ether, and dry it under high vacuum.
- Characterization: The final product, **2-Morpholinecarboxamide hydrochloride**, can be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Safety and Handling Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.
- Fume Hood: All steps of this synthesis should be performed in a well-ventilated fume hood.
- Reagent Handling:
 - EDC and HOBt: These are potential sensitizers and should be handled with care.
 - Ammonia solution: This is a corrosive and volatile reagent.
 - HCl in Dioxane: This is a highly corrosive and flammable solution. Handle with extreme caution.

- Dichloromethane: This is a suspected carcinogen.
- Waste Disposal: Dispose of all chemical waste according to institutional and local regulations.

References

- Jain, A., & Sahu, S. K. (2024). Synthesis and SAR of morpholine and its derivatives: A review update. E3S Web of Conferences, 556, 01051. [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Morpholine synthesis. Retrieved from [\[Link\]](#)
- Common Organic Chemistry. (n.d.). Boc Deprotection Mechanism - HCl. Retrieved from [\[Link\]](#)
- Montalbetti, C. A. G. N., & Falque, V. (2005). Amide bond formation and peptide coupling. Tetrahedron, 61(46), 10827-10852.
- Valeur, E., & Bradley, M. (2009). Amide bond formation: beyond the myth of coupling reagents. Chemical Society Reviews, 38(2), 606-631.
- Aapptec Peptides. (n.d.). Coupling Reagents. Retrieved from [\[Link\]](#)
- Pulle, J. S., et al. (2020). Synthesis of Amides by Activation of Carboxylic Acids Using Phosphonitrilic Chloride. Indo American Journal of Pharmaceutical Research, 10(01).
- Han, S. Y., & Kim, Y. A. (2004). Recent development of peptide coupling reagents in organic synthesis. Tetrahedron, 60(11), 2447-2467.
- Krapcho, A. P. (2007). Recent synthetic applications of the Krapcho dealkoxycarbonylation reaction. Tetrahedron, 63(44), 10827-10852.
- Taylor, R. D., MacCoss, M., & Lawson, A. D. (2014). Rings in drugs. Journal of medicinal chemistry, 57(14), 5845–5859.

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Sources

- [1. Amide Synthesis \[fishersci.dk\]](#)
- [2. Synthesis of amide derivatives for electron deficient amines and functionalized carboxylic acids using EDC and DMAP and a catalytic amount of HOBT as the coupling reagents - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. peptide.com \[peptide.com\]](#)
- [4. luxembourg-bio.com \[luxembourg-bio.com\]](#)
- [5. sigmaaldrich.com \[sigmaaldrich.com\]](#)
- [6. Boc Deprotection Mechanism - HCl \[commonorganicchemistry.com\]](#)
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